

An In-depth Technical Guide to Methyl 6-chloro-5-methylpicolinate

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Compound of Interest

Compound Name: Methyl 6-chloro-5-methylpicolinate

Cat. No.: B182450

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CAS Number: 178421-22-2

This technical guide provides a comprehensive overview of **Methyl 6-chloro-5-methylpicolinate**, a key chemical intermediate for researchers, scientists, and professionals in drug development and agrochemical synthesis.

Chemical and Physical Properties

Methyl 6-chloro-5-methylpicolinate is a pyridine derivative with a chlorine atom at the 6-position and a methyl group at the 5-position of the pyridine ring, with a methyl ester at the 2-position. Its chemical structure and properties are fundamental to its role as a versatile building block in organic synthesis.^[1]

Table 1: Physicochemical Properties of **Methyl 6-chloro-5-methylpicolinate**

Property	Value	Source(s)
CAS Number	178421-22-2	^[1] ^[2]
Molecular Formula	C ₈ H ₈ ClNO ₂	^[1] ^[2]
Molecular Weight	185.61 g/mol	^[2]
Boiling Point	298.1±35.0 °C at 760 mmHg	^[3]
Melting Point	Not available	^[3] ^[4]

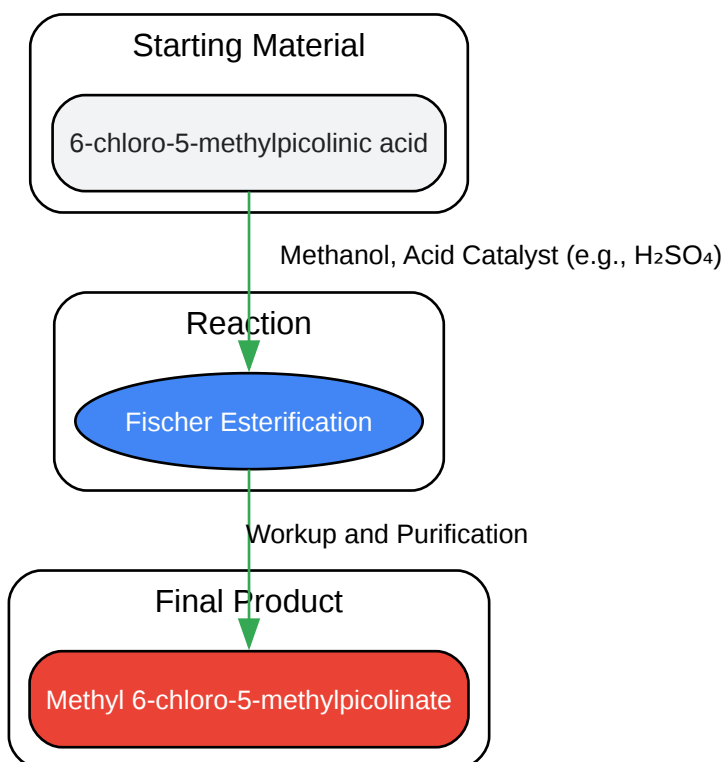
Synthesis

The primary route for the synthesis of **Methyl 6-chloro-5-methylpicolinate** is through the esterification of its corresponding carboxylic acid, 6-chloro-5-methylpicolinic acid (CAS Number: 1166828-13-2). A common and effective method for this transformation is the Fischer esterification reaction.

Proposed Synthetic Workflow

The synthesis can be logically structured as a two-step process starting from the commercially available precursor.

Synthesis Workflow for Methyl 6-chloro-5-methylpicolinate



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Caption: Proposed synthesis workflow for **Methyl 6-chloro-5-methylpicolinate**.

Detailed Experimental Protocol: Fischer Esterification

This protocol is a generalized procedure based on standard Fischer esterification methods and should be adapted and optimized for specific laboratory conditions.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

- 6-chloro-5-methylpicolinic acid
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., ethyl acetate, dichloromethane)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 6-chloro-5-methylpicolinic acid in an excess of anhydrous methanol.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for several hours. The reaction progress should be monitored by an appropriate method, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup:**
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Remove the excess methanol under reduced pressure using a rotary evaporator.

- Dissolve the residue in an organic solvent (e.g., ethyl acetate) and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** The crude **Methyl 6-chloro-5-methylpicolinate** can be purified by column chromatography on silica gel or by distillation under reduced pressure to yield the final product.

Applications in Research and Development

Methyl 6-chloro-5-methylpicolinate serves as a crucial intermediate in the synthesis of more complex molecules, particularly in the agrochemical and pharmaceutical industries.

Agrochemicals

This compound is a key building block for a class of synthetic auxin herbicides.^{[9][10][11][12]} The picolinate scaffold is a well-established pharmacophore for herbicidal activity, and modifications at the 5- and 6-positions of the pyridine ring can lead to the development of new, selective, and effective herbicides. The synthesis of these herbicides often involves nucleophilic substitution of the chlorine atom at the 6-position.

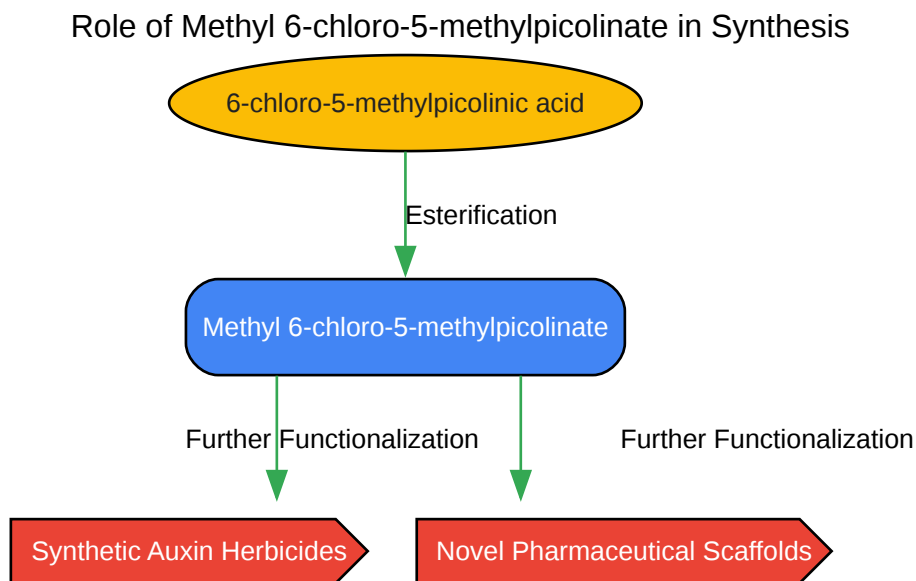
Pharmaceuticals

While direct applications are less documented, picolinate derivatives are explored in various therapeutic areas. For instance, related picolinamide structures have been investigated as inhibitors of Poly(ADP-ribose) polymerase (PARP), a target in cancer therapy.^{[13][14][15][16]} The structural features of **Methyl 6-chloro-5-methylpicolinate** make it a valuable starting material for the synthesis of novel pharmaceutical candidates.

Mandatory Visualizations

Logical Relationship in Synthetic Application

The following diagram illustrates the role of **Methyl 6-chloro-5-methylpicolinate** as a pivotal intermediate in the development of new chemical entities.



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Caption: The central role of **Methyl 6-chloro-5-methylpicolinate**.

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